

An In-depth Technical Guide to 1,1-Diethoxypentane: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1,1-Diethoxypentane

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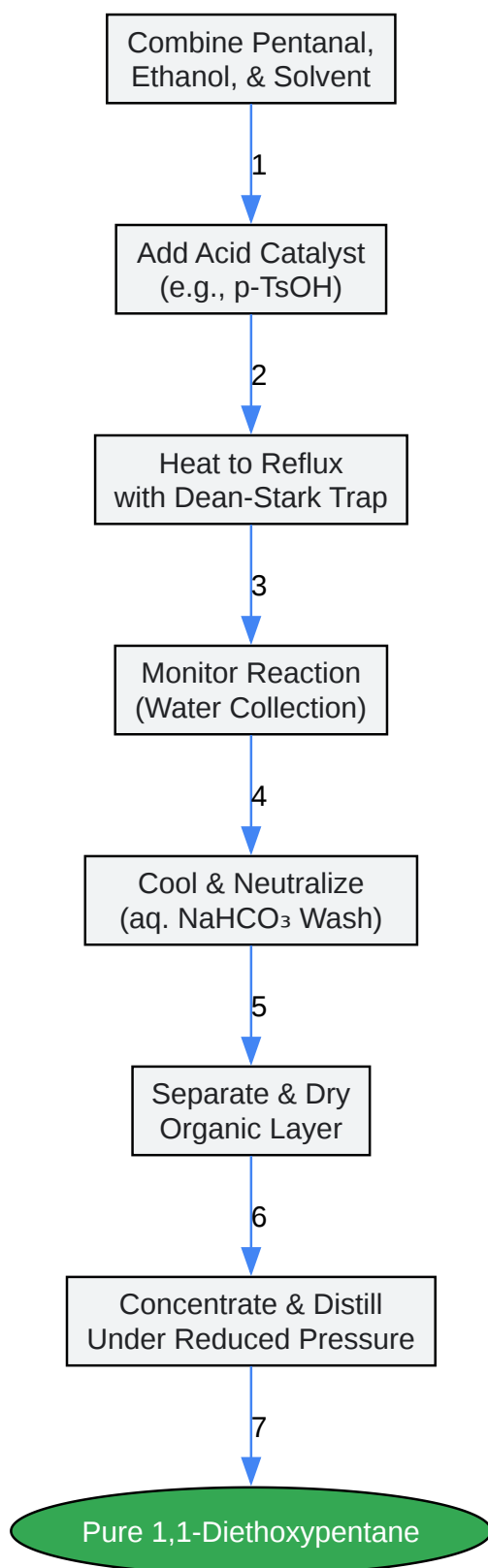
Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **1,1-diethoxypentane**. Also known by synonyms such as pentanal diethyl acetal and valeraldehyde diethyl acetal, this compound belongs to the acetal class of organic molecules.^[1] This document details its physicochemical properties, structural information, and a representative experimental protocol for its synthesis. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a protecting group for aldehydes or as a reference standard.

Chemical Structure and Identification

1,1-Diethoxypentane is an acetal formed from the reaction of pentanal (valeraldehyde) and two equivalents of ethanol.^[1] The core structure consists of a central carbon atom bonded to a pentyl group, a hydrogen atom, and two ethoxy groups (-OCH₂CH₃). This geminal diether structure is characteristic of acetals.

The IUPAC name for this compound is **1,1-diethoxypentane**.^{[1][2]} Its structure is unambiguously defined by its SMILES string, CCCCC(OCC)OCC, and its InChIKey, XCWKYQWOLSOBCC-UHFFFAOYSA-N.^{[1][2]}



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References

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- 2. Pentane, 1,1-diethoxy- [webbook.nist.gov]
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